

Commercial Sources and Applications of Potassium Valerate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Potassium valerate

Cat. No.: B096342

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For researchers, scientists, and drug development professionals, this in-depth guide provides a comprehensive overview of **Potassium valerate**, including its commercial availability, key biological activities, and detailed experimental protocols for its evaluation.

Potassium valerate, also known as potassium pentanoate, is the potassium salt of valeric acid, a short-chain fatty acid. While it has applications in various industries, its role as a potential therapeutic agent, primarily due to the activity of its parent compound, valeric acid, has garnered significant interest in the scientific community. Valeric acid is a known histone deacetylase (HDAC) inhibitor, a class of compounds that has shown promise in cancer therapy and the treatment of neurodegenerative diseases. This guide consolidates technical data on **Potassium valerate**'s commercial sources, its mechanism of action, and relevant experimental procedures to facilitate further research and development.

Commercial Availability and Specifications

Potassium valerate (CAS Number: 19455-21-1) is available from a range of commercial chemical suppliers. While specific grades and purity levels may vary, it is typically offered for research and development purposes. Researchers are advised to request certificates of analysis (CoA) from suppliers for detailed information on purity, impurity profiles, and physical properties.

Table 1: Commercial Suppliers of **Potassium Valerate**

Supplier	Website	Notes
Sigma-Aldrich (Merck)	--INVALID-LINK--	Offers a range of chemical products for research.
Fisher Scientific	--INVALID-LINK--	A major distributor of scientific products.
TCI America	--INVALID-LINK--	Specializes in organic chemicals for research.
Parchem	--INVALID-LINK--	A supplier of specialty chemicals.
LookChem	--INVALID-LINK--	An online platform connecting chemical buyers and sellers.
ChemWhat	--INVALID-LINK--	A database and supplier of chemicals.
BLD Pharm	--INVALID-LINK--	A supplier of pharmaceutical intermediates and research chemicals.

Table 2: General Properties of **Potassium Valerate**

Property	Value	Reference
Molecular Formula	C ₅ H ₉ KO ₂	[1]
Molecular Weight	140.22 g/mol	[1]
CAS Number	19455-21-1	[1]
Boiling Point	185.3°C at 760 mmHg	[1][2]
Flash Point	80.5°C	[1][2]
Vapor Pressure	0.452mmHg at 25°C	[1]

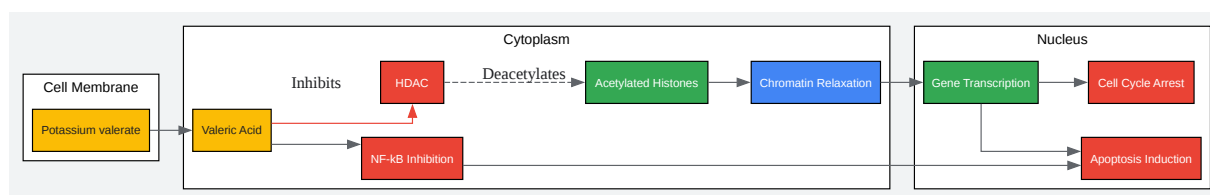
Biological Activity: Histone Deacetylase Inhibition

The primary biological activity of interest for **Potassium valerate** in a research and drug development context stems from the action of valeric acid as a histone deacetylase (HDAC) inhibitor.[3][4] HDACs are a class of enzymes that remove acetyl groups from histones, leading to chromatin condensation and transcriptional repression. By inhibiting HDACs, valeric acid promotes a more open chromatin structure, allowing for the transcription of tumor suppressor genes and other genes involved in cell differentiation and apoptosis.[3]

Signaling Pathways

Valeric acid's inhibition of HDACs, particularly HDAC3, has been shown to impact several key signaling pathways implicated in cancer progression.[3] One of the most critical is the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway.[5] In many cancers, the NF- κ B pathway is constitutively active, promoting cell survival and proliferation. HDAC inhibitors can suppress NF- κ B activity, leading to a decrease in the expression of anti-apoptotic proteins and an increase in apoptosis.[5]

The inhibition of HDACs by valeric acid ultimately leads to the induction of apoptosis (programmed cell death) and cell cycle arrest in cancer cells.[3] This is achieved through the upregulation of pro-apoptotic proteins and the downregulation of anti-apoptotic proteins.



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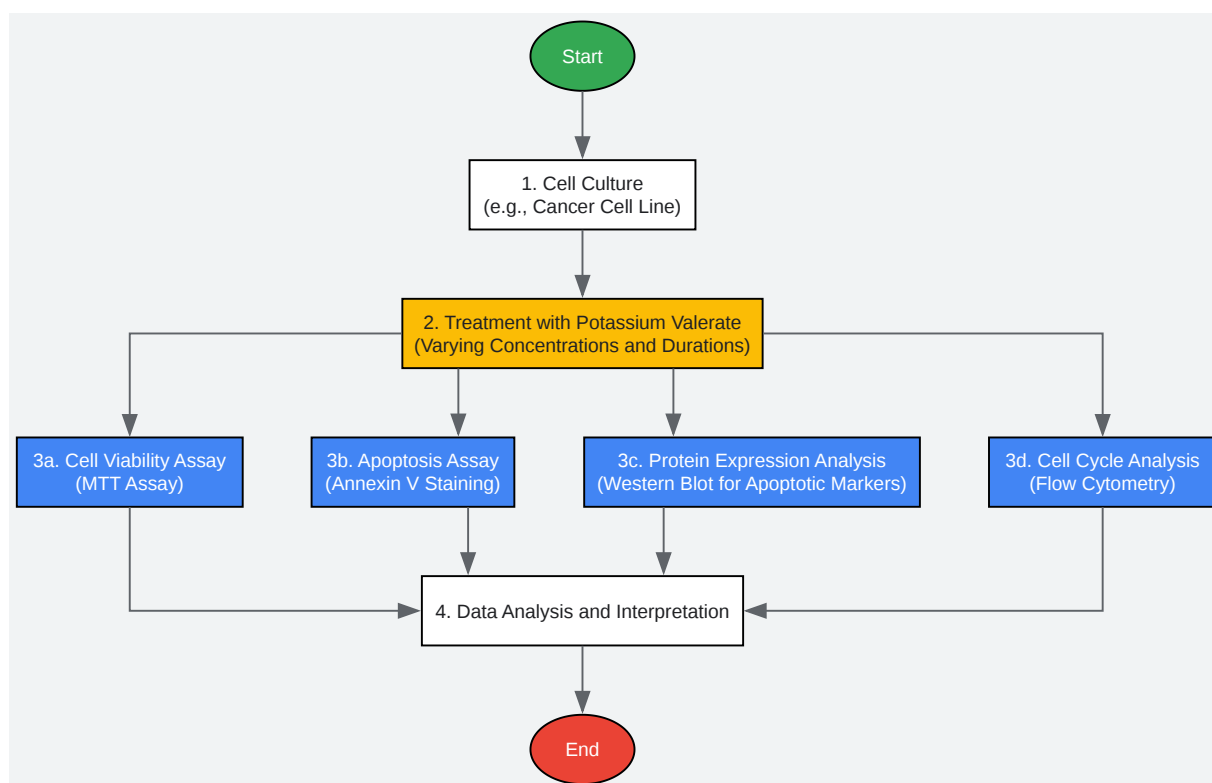
Valeric Acid's Mechanism of Action as an HDAC Inhibitor.

Experimental Protocols

To aid researchers in the evaluation of **Potassium valerate**, this section provides detailed methodologies for key in vitro assays.

Experimental Workflow for Cellular Effects of Potassium Valerate

The following diagram outlines a typical workflow for assessing the biological effects of **Potassium valerate** on cultured cells.



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Workflow for Evaluating **Potassium Valerate's** Cellular Effects.

Cell Viability (MTT) Assay

The MTT assay is a colorimetric assay for assessing cell metabolic activity, which is an indicator of cell viability.^{[6][7][8][9]}

Materials:

- 96-well plates
- Cell culture medium
- **Potassium valerate** stock solution
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or 0.01 M HCl in 10% SDS solution)
- Microplate reader

Procedure:

- Seed cells in a 96-well plate at a desired density and allow them to adhere overnight.[\[9\]](#)
- Treat the cells with various concentrations of **Potassium valerate** and a vehicle control.
- Incubate for the desired time period (e.g., 24, 48, or 72 hours).
- Add 10-20 μ L of MTT solution to each well and incubate for 2-4 hours at 37°C until a purple precipitate is visible.[\[10\]](#)
- Remove the medium and add 100-150 μ L of solubilization solution to each well to dissolve the formazan crystals.[\[8\]](#)
- Read the absorbance at 570 nm using a microplate reader.[\[10\]](#)

Apoptosis (Annexin V) Assay

The Annexin V assay is used to detect apoptosis by identifying the translocation of phosphatidylserine (PS) from the inner to the outer leaflet of the plasma membrane.[\[11\]](#)[\[12\]](#)

Materials:

- Flow cytometer

- Annexin V-FITC conjugate
- Propidium Iodide (PI) solution
- 1X Binding Buffer
- Treated and control cells

Procedure:

- Induce apoptosis in cells by treating with **Potassium valerate**.
- Harvest the cells (including any floating cells) and wash with cold PBS.[\[11\]](#)
- Resuspend the cells in 1X Binding Buffer.[\[13\]](#)
- Add Annexin V-FITC and PI to the cell suspension.[\[11\]](#)
- Incubate for 15-20 minutes at room temperature in the dark.[\[13\]](#)
- Analyze the cells by flow cytometry within one hour.[\[12\]](#)
 - Annexin V-positive, PI-negative cells are in early apoptosis.[\[11\]](#)
 - Annexin V-positive, PI-positive cells are in late apoptosis or necrosis.[\[11\]](#)

Western Blot for Protein Expression

Western blotting is used to detect specific proteins in a sample.[\[14\]](#)[\[15\]](#)[\[16\]](#) This can be used to analyze the expression levels of key apoptotic proteins (e.g., caspases, Bcl-2 family proteins) following treatment with **Potassium valerate**.

Materials:

- SDS-PAGE gels
- Transfer apparatus
- PVDF or nitrocellulose membranes

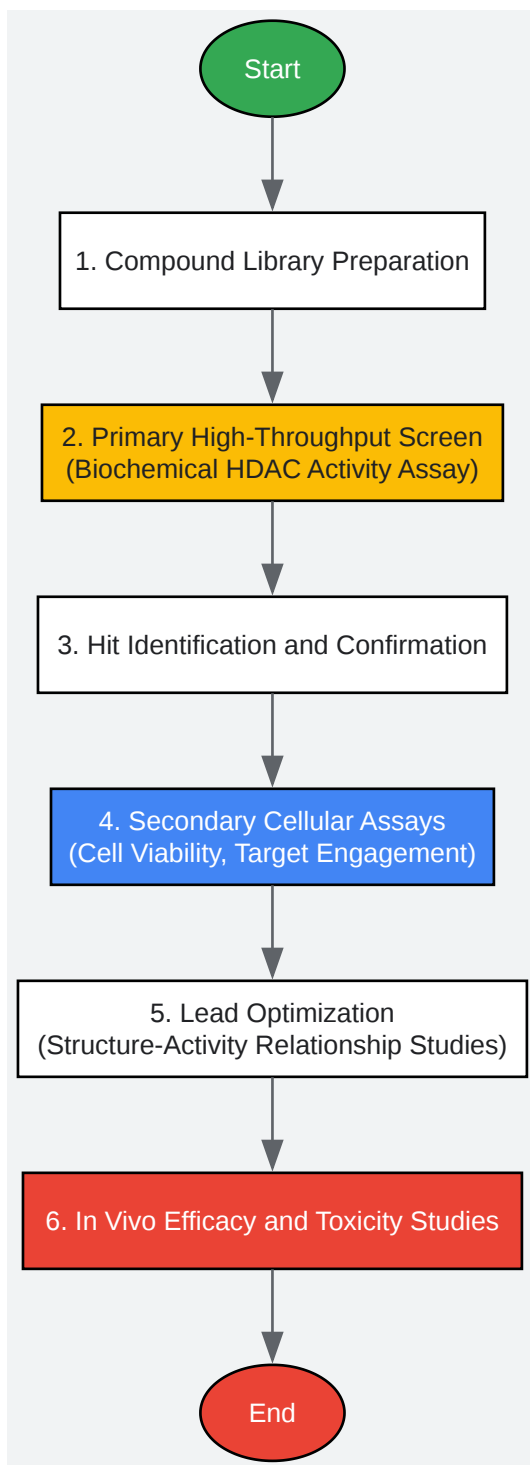
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies against target proteins
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate
- Imaging system

Procedure:

- Prepare protein lysates from treated and control cells.
- Separate the proteins by SDS-PAGE.[\[16\]](#)
- Transfer the separated proteins to a membrane.[\[15\]](#)
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with the primary antibody overnight at 4°C.[\[16\]](#)
- Wash the membrane and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.[\[16\]](#)
- Wash the membrane again and add the chemiluminescent substrate.
- Detect the signal using an imaging system.[\[15\]](#)

Workflow for HDAC Inhibitor Screening

For researchers interested in identifying novel HDAC inhibitors, the following workflow provides a general framework for a screening campaign.



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General Workflow for HDAC Inhibitor Screening.

This technical guide provides a foundational resource for researchers and drug development professionals working with **Potassium valerate**. By understanding its commercial sources,

biological mechanism of action, and the appropriate experimental protocols, the scientific community can further explore its therapeutic potential.

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